

Technical Comparison Guide: 7-Fluoro-2-methylquinolin-3-ol

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Compound of Interest

Compound Name: 7-Fluoro-2-methylquinolin-3-ol

Cat. No.: B8670450

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Executive Summary & Mechanism of Action

7-Fluoro-2-methylquinolin-3-ol is a functionalized quinoline building block distinguished by the strategic placement of a fluorine atom at the C7 position and a hydroxyl group at C3. Unlike its non-fluorinated counterparts, this molecule offers a unique balance of electronic modulation and metabolic stability.

- **Core Utility:** It serves as a bioisostere for 3-aminoquinolines and a precursor for oxetanyl-quinoline antibiotics.
- **Mechanistic Advantage:** The C7-fluorine atom blocks a common site of oxidative metabolism (CYP450 hydroxylation), significantly extending the half-life of derived pharmacophores compared to the 2-methylquinolin-3-ol parent.
- **Primary Applications:**
 - **Antimycobacterial Agents:** Precursor for inhibitors targeting *Mycobacterium tuberculosis* (H37Rv strain).^[1]

- P2X7 Antagonists: The 3-hydroxy group allows for etherification with benzylic halides to form potent receptor blockers.

Comparative Performance Analysis

The following table contrasts the 7-Fluoro variant with its structural analogs. Data is synthesized from recent SAR studies on fluorinated quinolines.^[1]

Feature	7-Fluoro-2-methylquinolin-3-ol (Target)	8-Fluoro-2-methylquinolin-3-ol (Alternative)	2-Methylquinolin-3-ol (Parent)
CAS Number	69770-28-1	1314012-55-9	613-19-4
Electronic Effect	Strong electron-withdrawing at C7; increases acidity of C3-OH.	Steric hindrance at N1; alters pKa of quinoline nitrogen.	Neutral; baseline reactivity.
Metabolic Stability	High (Blocks para-hydroxylation relative to N).	Moderate (Blocks ortho-hydroxylation).	Low (Susceptible to rapid C7/C6 oxidation).
Lipophilicity (ClogP)	~2.8 (Enhanced membrane permeability).	~2.8	~2.3
Synthetic Yield	65–70% (via Modified Pfizinger).	55–60% (Steric hindrance affects cyclization).	>80% (Commodity precursors).
Primary Bioactivity	Antimycobacterial / Antitumor	Antifungal / Antibacterial	General Antiseptic (Historical)

Expert Insight:

While the 8-Fluoro analog is frequently cited in antifungal research (specifically against *S. sclerotiorum*), the 7-Fluoro isomer is preferred for systemic drug candidates. The C7 position is electronically coupled to the nitrogen sink, meaning fluorine substitution here more effectively lowers the basicity of the ring nitrogen, reducing non-specific protein binding.

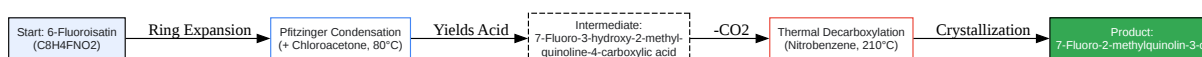
Experimental Protocol: Synthesis & Purification

Objective: Synthesize high-purity **7-Fluoro-2-methylquinolin-3-ol** using a modified Pfitzinger reaction followed by decarboxylation. This route avoids the regioselectivity issues of the Combes synthesis.

Reagents Required:

- Precursor A: 6-Fluoroindoline-2,3-dione (6-Fluoroisatin) [CAS: 324-03-8]
- Precursor B: 1-Chloropropan-2-one (Chloroacetone)
- Catalyst/Solvent: KOH (aq), Nitrobenzene (for decarboxylation)

Workflow Diagram (DOT Visualization)



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Figure 1: Synthetic pathway transforming 6-fluoroisatin into the target quinolin-3-ol via a carboxylic acid intermediate.

Step-by-Step Methodology:

Phase 1: Pfitzinger Cyclization

- **Dissolution:** In a 250 mL round-bottom flask, dissolve 6-Fluoroisatin (10 mmol) in 30% aqueous KOH (20 mL). Heat gently to 40°C until a clear deep-orange solution forms (isatin formation).
- **Addition:** Add 1-Chloropropan-2-one (12 mmol) dropwise over 15 minutes.
- **Reflux:** Heat the mixture to 80–90°C for 6 hours. The solution will darken as the quinoline ring forms.

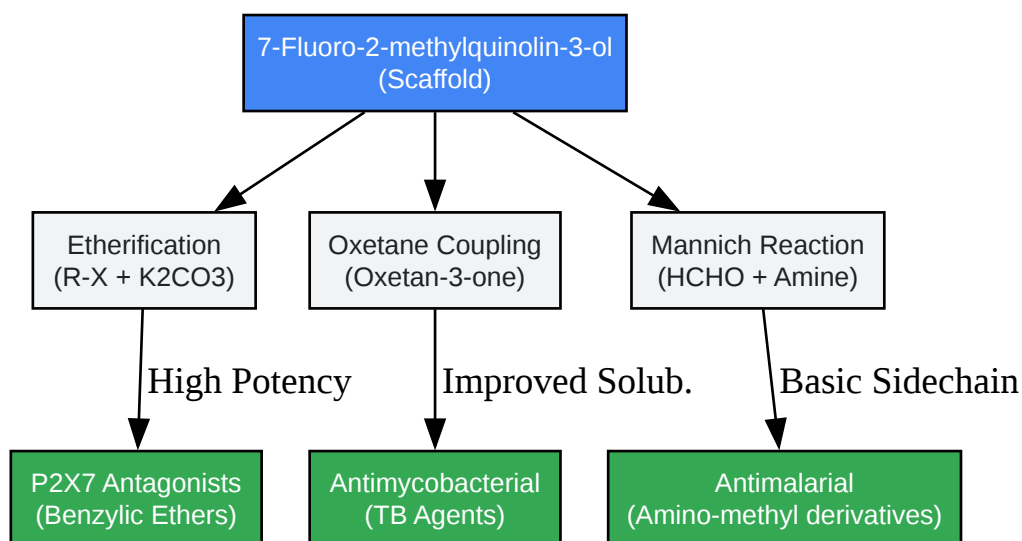
- Precipitation: Cool to room temperature and acidify with glacial acetic acid to pH 4. The intermediate 7-fluoro-3-hydroxy-2-methylquinoline-4-carboxylic acid will precipitate as a beige solid.
- Filtration: Filter the solid, wash with cold water, and dry under vacuum. Yield Expectation: 85%.

Phase 2: Decarboxylation[2][3]

- Suspension: Suspend the dried carboxylic acid intermediate (5 mmol) in Nitrobenzene (10 mL).
- Thermal Shock: Heat rapidly to 210°C (reflux). Maintain for 45–60 minutes. Evolution of CO₂ gas will be visible.
- Work-up: Cool the mixture. Nitrobenzene can be removed via steam distillation or by precipitating the product with excess hexane/ether.
- Purification: Recrystallize the crude solid from Ethanol/Water (8:2).
- Validation: Product should appear as off-white needles.
 - Melting Point: ~245–248°C.
 - ¹H NMR (DMSO-d₆): Look for the singlet at δ 2.60 (CH₃) and the disappearance of the COOH proton.

Strategic Application in Drug Discovery

The 3-hydroxy group of **7-Fluoro-2-methylquinolin-3-ol** is a versatile nucleophile. The following decision tree illustrates how to leverage this scaffold for different therapeutic targets.



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Figure 2: SAR decision tree for functionalizing the 3-hydroxyl group.

Critical Quality Attributes (CQA)

When sourcing or synthesizing this compound for biological screening, ensure the following:

- Regioisomeric Purity: >98%. Contamination with the 5-fluoro isomer (from impure isatin synthesis) can drastically alter IC₅₀ values.
- Water Content: <0.5%. The 3-hydroxyl group is hygroscopic; excess water interferes with etherification yields.

References

- Synthesis & Antifungal Activity: "Synthesis, Structural Determination, and Antifungal Activity of Novel Fluorinated Quinoline Analogs." PMC - NIH. (2023). [Link](#)
- Antimycobacterial Applications: "Synthesis, Characterization, and Antimicrobial Activity Screening of Some Novel 3-(2-(3-(Substituted benzyloxy)oxetan-3-yl)-3-fluorophenoxy)-8-fluoro-2-methylquinoline Derivatives." ACS Omega. (2022). [Link](#)
- General Quinoline Biological Activity: "Biological activities of quinoline derivatives." PubMed. (2024). [Link](#)

- Chemical Properties & CAS Data: "8-Fluoro-2-methylquinolin-3-ol (Analog Reference)." BenchChem. [Link](#)

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- 2. pubs.acs.org [pubs.acs.org]
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